

# In-depth Technical Guide: Ethyl (tosylmethyl)carbamate

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## Compound of Interest

Compound Name: *Ethyl (tosylmethyl)carbamate*

Cat. No.: B407693

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CAS Number: 2850-26-2

This technical guide provides a comprehensive overview of **Ethyl (tosylmethyl)carbamate**, a chemical compound of interest to researchers, scientists, and professionals in drug development. The guide details its chemical properties, synthesis, and known reactivity, with a focus on data presentation and experimental context.

## Chemical and Physical Properties

**Ethyl (tosylmethyl)carbamate**, with the IUPAC name ethyl N-[(4-methylphenyl)sulfonylmethyl]carbamate,[1] is a sulfonyl-containing carbamate.[1] Its fundamental properties are summarized in the table below, based on computed data.

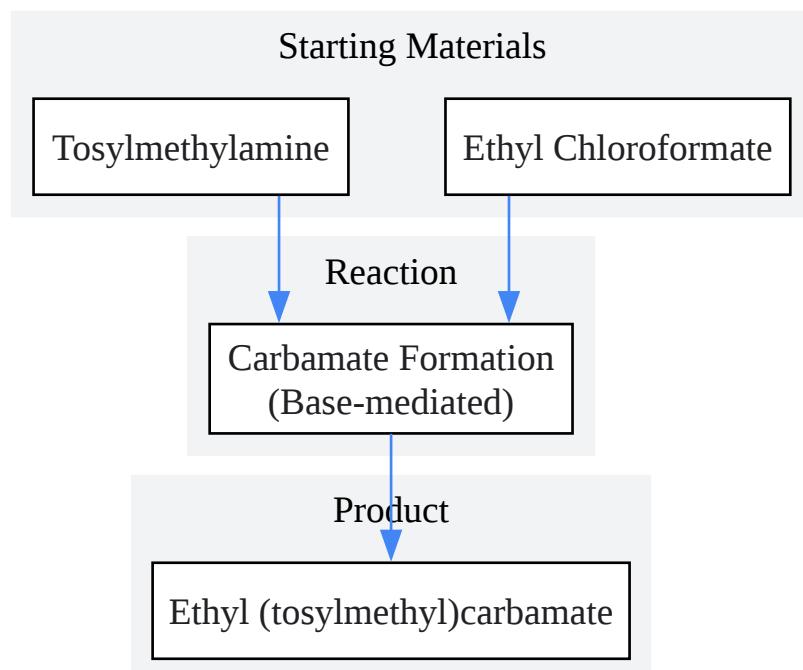
Property	Value	Source
CAS Number	2850-26-2	<a href="#">[1]</a>
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>4</sub> S	<a href="#">[1]</a>
Molecular Weight	257.31 g/mol	<a href="#">[1]</a>
IUPAC Name	ethyl N-[(4-methylphenyl)sulfonylmethyl]carbamate	<a href="#">[1]</a>
SMILES	CCOC(=O)NCS(=O)(=O)C1=CC=C(C=C1)C	<a href="#">[1]</a>
InChIKey	UTLABMWLBRDNAM-UHFFFAOYSA-N	<a href="#">[1]</a>

## Synthesis

While a specific, detailed experimental protocol for the synthesis of **Ethyl (tosylmethyl)carbamate** is not readily available in public literature, its structure suggests a plausible synthetic route based on established carbamate formation methodologies. One potential pathway involves the reaction of a tosyl-containing amine precursor with an ethyl chloroformate.

A general procedure for the synthesis of N-substituted carbamates from an isocyanate, which could be an intermediate, is described in the patent CN102372652A. This process involves reacting an isocyanate with a Reformatsky reagent (ethyl zinc bromide acetate) in tetrahydrofuran.[\[2\]](#)

Logical Synthesis Workflow:



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Caption: Plausible synthetic workflow for **Ethyl (tosylmethyl)carbamate**.

## Experimental Protocols

### General Protocol for N-Substituted Carbamate Synthesis (Exemplary)

The following is a generalized protocol for the synthesis of N-substituted ethyl carbamates, adapted from patent literature, which may be applicable with modifications for **Ethyl (tosylmethyl)carbamate**.

Materials:

- Isocyanate precursor
- Tetrahydrofuran (solvent)
- Reformatzky reagent (ethyl zinc bromide acetate)
- Saturated ammonium chloride solution

- Ether
- Anhydrous magnesium sulfate

Procedure:

- To a reaction vessel under a nitrogen atmosphere, add the isocyanate precursor and tetrahydrofuran.
- Slowly add the Reformatsky reagent at a controlled temperature (e.g., 40-45°C).
- Allow the reaction to proceed for 8-12 hours, monitoring for the disappearance of the starting material by an appropriate analytical method (e.g., TLC).
- Upon completion, quench the reaction with a saturated ammonium chloride solution.
- Extract the organic phase with ether.
- Dry the combined organic layers with anhydrous magnesium sulfate, filter, and concentrate the solvent.
- Purify the crude product by column chromatography to yield the N-substituted ethyl carbamate.<sup>[2]</sup>

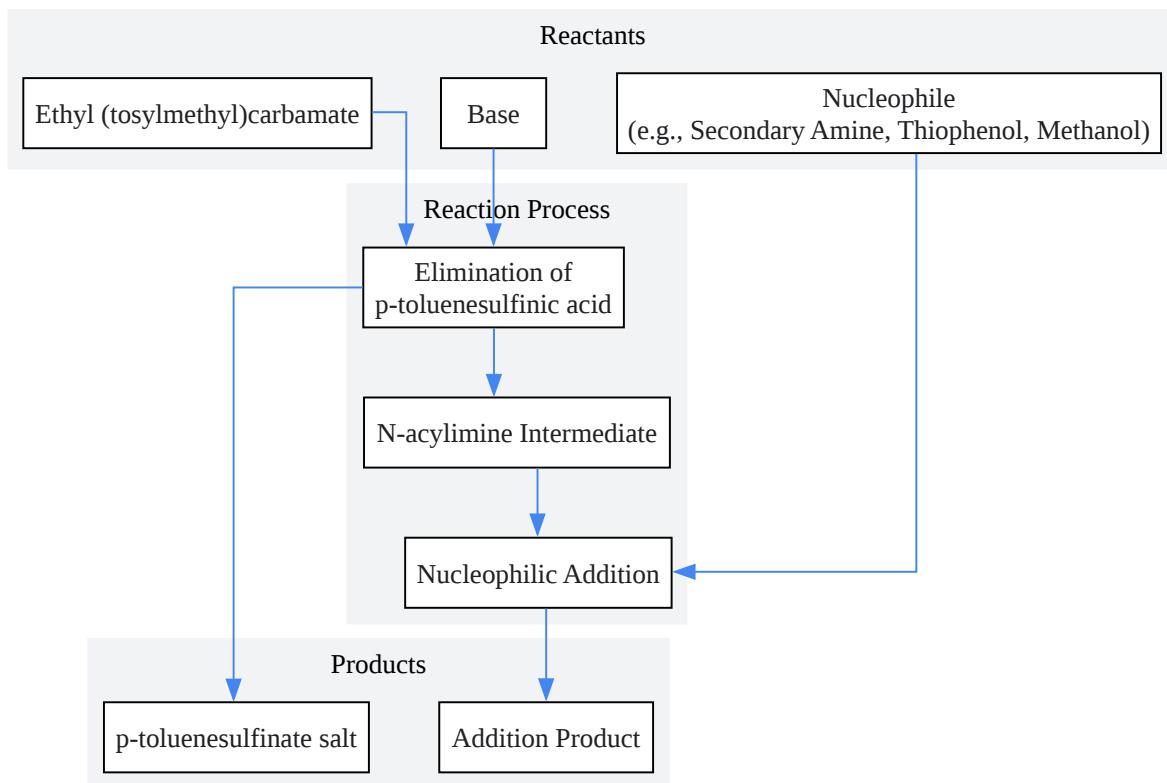
## Chemical Reactivity

**Ethyl (tosylmethyl)carbamate** is known to undergo base-catalyzed elimination-addition reactions. In these reactions, the tosyl group acts as a leaving group, and the carbamate moiety influences the reactivity. The reaction can proceed with various nucleophiles.

Reaction Scheme:

Base-catalyzed elimination of p-toluenesulfinic acid from **Ethyl (tosylmethyl)carbamate** generates a reactive N-acylimine intermediate. This intermediate is then susceptible to nucleophilic attack.

Experimental Workflow for Base-Catalyzed Elimination-Addition:



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Caption: Workflow of base-catalyzed elimination-addition of **Ethyl (tosylmethyl)carbamate**.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available scientific literature detailing the specific biological activity or the involvement of **Ethyl (tosylmethyl)carbamate** in any signaling pathways. It is important to distinguish this compound from the structurally simpler and well-studied "ethyl carbamate" (urethane), which is a known carcinogen.<sup>[3][4]</sup> The toxicological and pharmacological properties of **Ethyl (tosylmethyl)carbamate** have not been reported.

The broader class of carbamates has diverse applications in medicine and drug design, often used as structural motifs in drugs or as prodrugs to improve pharmacokinetic properties.[5][6] Carbamates can be found in anticancer agents, antiepileptics, and other therapeutic compounds.[6][7] However, without specific studies on **Ethyl (tosylmethyl)carbamate**, any potential biological role remains speculative.

## Role in Drug Development and Research

Given its chemical structure, **Ethyl (tosylmethyl)carbamate** could be of interest in medicinal chemistry as a synthetic intermediate. The tosyl group is a well-known leaving group in organic synthesis, and the carbamate moiety is a common functional group in pharmaceuticals.[5][6] The ability to undergo elimination-addition reactions provides a route to introduce various functional groups, potentially leading to the synthesis of novel bioactive molecules. Further research is required to explore its potential applications in drug discovery and development.

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